

# Application Notes and Protocols for C18 LPA Extraction from Biological Samples

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## Compound of Interest

Compound Name: C18 LPA  
Cat. No.: B15615134

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## Introduction

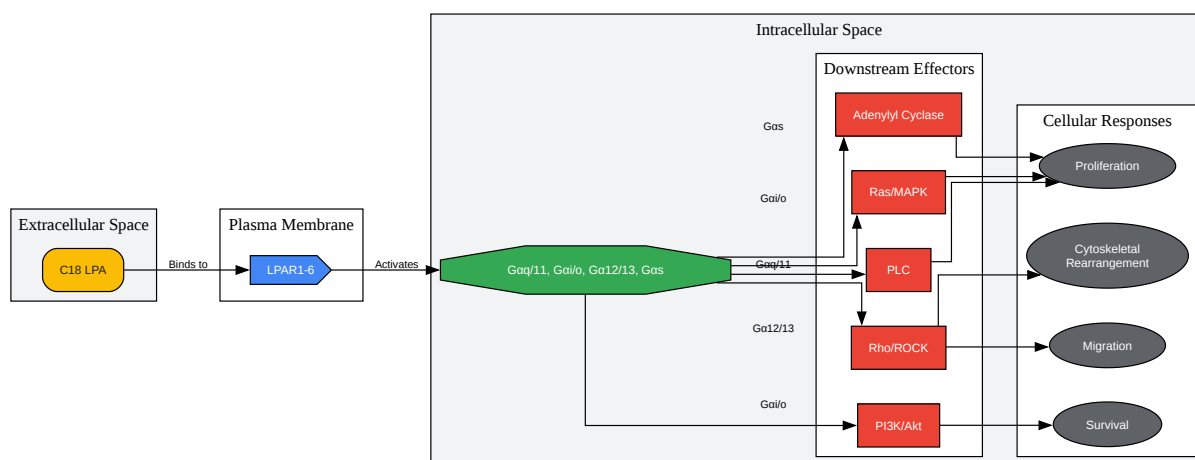
Lysophosphatidic acid (LPA) is a bioactive signaling phospholipid involved in a myriad of cellular processes, including cell proliferation, migration, and survival.[1][2] The C18 species of LPA, in particular, are of significant interest due to their prevalence and biological activity. Accurate quantification of **C18 LPA** in biological samples such as plasma, serum, and tissues is crucial for understanding its physiological and pathological roles, as well as for the development of novel therapeutics.[3][4]

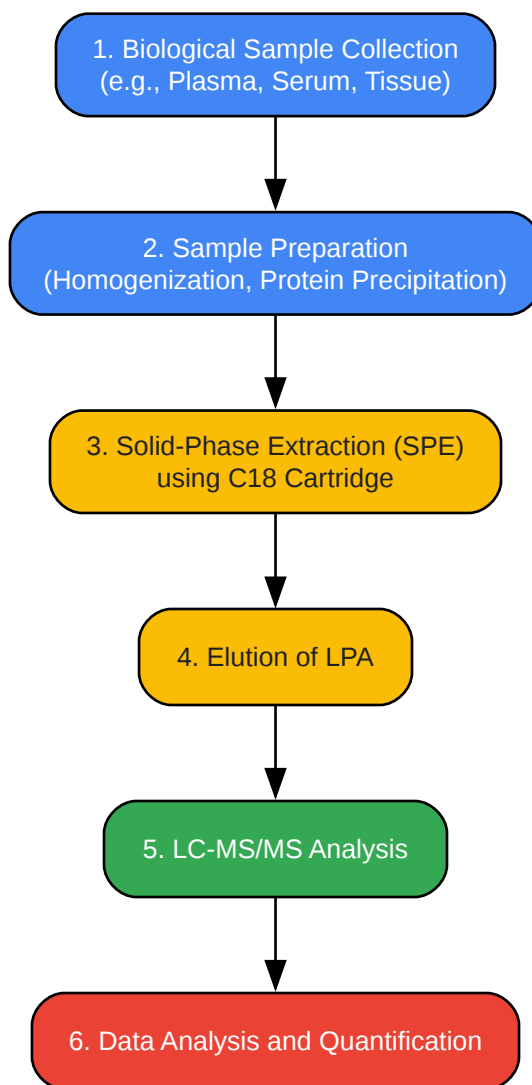
These application notes provide detailed protocols for the solid-phase extraction (SPE) of **C18 LPA** from biological samples using C18 cartridges, followed by analysis using Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS).

## C18 LPA Signaling Pathway

**C18 LPA** exerts its effects by binding to a family of G protein-coupled receptors (GPCRs), primarily LPA receptors 1-6 (LPAR1-6).[1][2][5][6] Activation of these receptors triggers a

cascade of downstream signaling events that regulate various cellular functions. The specific signaling pathway activated depends on the receptor subtype and the cellular context.[\[5\]](#)[\[7\]](#)





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## References

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- [2. researchgate.net \[researchgate.net\]](#)

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